

An In-Depth Technical Guide to 9-Nitroanthracene-D9

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Compound of Interest

Compound Name: 9-Nitroanthracene-D9

Cat. No.: B1472660

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **9-Nitroanthracene-D9** (CAS Number: 220381-38-4), a deuterated polycyclic aromatic hydrocarbon (PAH). The primary application of this compound is as an internal standard in analytical chemistry, particularly for the quantification of nitro-PAHs in various environmental and biological matrices using techniques such as gas chromatography-mass spectrometry (GC-MS). This guide details its chemical and physical properties, provides a plausible synthesis route, outlines a typical experimental protocol for its use as an internal standard, and discusses its safety profile. While the non-deuterated analogue, 9-nitroanthracene, has been investigated for its photochemical and toxicological properties, the principal role of the deuterated form is to ensure accuracy and precision in quantitative analysis.

Chemical and Physical Properties

9-Nitroanthracene-D9 is a stable, isotopically labeled version of 9-nitroanthracene. The nine deuterium atoms result in a distinct mass difference from the native compound, making it an ideal internal standard for mass spectrometry-based analytical methods.

Property	Value	Reference
CAS Number	220381-38-4	[1]
Molecular Formula	C ₁₄ D ₉ NO ₂	[2]
Molecular Weight	232.29 g/mol	[2]
Appearance	Yellow solid (inferred from non-deuterated form)	
Solubility	Soluble in organic solvents such as toluene.	[2]

Synthesis

A detailed synthesis protocol for **9-Nitroanthracene-D9** is not readily available in the public domain. However, a plausible and commonly used approach involves the nitration of commercially available Anthracene-D10. The following protocol is adapted from the well-established synthesis of the non-deuterated 9-nitroanthracene.

Synthesis of Anthracene-D10 (Starting Material)

A common method for the deuteration of aromatic compounds is through acid-catalyzed hydrogen-deuterium exchange.

Experimental Protocol:

- In a suitable reaction vessel, combine Anthracene-D10 (1 equivalent) with a deuterated acid catalyst (e.g., deuterated sulfuric acid) in a deuterated solvent (e.g., D₂O or acetic acid-d₄).
- The reaction mixture is heated to facilitate the exchange of any remaining protons with deuterium atoms.
- The progress of the reaction can be monitored by ¹H NMR spectroscopy until the disappearance of proton signals in the aromatic region.
- Upon completion, the reaction is cooled, and the deuterated anthracene is isolated by filtration or extraction, followed by purification through recrystallization.

Nitration of Anthracene-D10

Experimental Protocol:

- Suspend finely powdered Anthracene-D10 (1 equivalent) in glacial acetic acid in a round-bottom flask equipped with a stirrer and a dropping funnel.
- Cool the suspension in an ice bath.
- Slowly add a nitrating agent, such as a mixture of nitric acid and sulfuric acid, dropwise to the suspension while maintaining a low temperature.
- After the addition is complete, allow the reaction to stir at room temperature for a specified time to ensure complete conversion.
- Pour the reaction mixture into ice-cold water to precipitate the crude **9-Nitroanthracene-D9**.
- Collect the solid by filtration, wash with water until the filtrate is neutral, and then dry the product.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol or a mixture of ethanol and toluene.

Application as an Internal Standard

The primary and most significant application of **9-Nitroanthracene-D9** is as an internal standard for the quantitative analysis of nitro-PAHs in complex matrices. Its chemical and physical properties are nearly identical to the corresponding non-deuterated analyte, ensuring that it behaves similarly during sample preparation, extraction, and chromatographic separation. The mass difference allows for its distinct detection by a mass spectrometer.

General Workflow for Quantification of Nitro-PAHs using GC-MS

The following diagram illustrates the typical workflow for using **9-Nitroanthracene-D9** as an internal standard in an analytical experiment.



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Caption: Workflow for the use of **9-Nitroanthracene-D9** as an internal standard.

Detailed Experimental Protocol: Quantification of Nitro-PAHs in Diesel Particulate Matter

This protocol provides a more detailed procedure for a specific application.

- **Sample Collection:** Collect diesel particulate matter on a suitable filter (e.g., quartz fiber filter).
- **Internal Standard Spiking:** Accurately spike the filter with a known amount of **9-Nitroanthracene-D9** solution of a known concentration.
- **Extraction:** Perform solvent extraction of the filter using a suitable solvent system (e.g., dichloromethane or a mixture of hexane and acetone) in an ultrasonic bath or using an accelerated solvent extractor.
- **Sample Clean-up:** The crude extract is then cleaned up to remove interfering compounds. This is often achieved using solid-phase extraction (SPE) with silica or alumina cartridges.
- **Concentration:** The cleaned extract is concentrated under a gentle stream of nitrogen to a final volume.
- **GC-MS Analysis:**
 - **Injection:** Inject an aliquot of the concentrated extract into a gas chromatograph coupled to a mass spectrometer (GC-MS).

- Separation: Use a capillary column (e.g., DB-5ms) with a suitable temperature program to separate the nitro-PAHs.
- Detection: Operate the mass spectrometer in selected ion monitoring (SIM) mode to monitor the characteristic ions of the target nitro-PAHs and **9-Nitroanthracene-D9**.
- Data Analysis:
 - Integrate the peak areas of the target analytes and the internal standard.
 - Calculate the ratio of the peak area of each analyte to the peak area of **9-Nitroanthracene-D9**.
 - Determine the concentration of each analyte in the sample by comparing this ratio to a calibration curve prepared with known concentrations of the analytes and the same amount of internal standard.

Spectroscopic Data

While specific, high-resolution spectra for **9-Nitroanthracene-D9** are not widely published, the following provides an overview of the expected spectroscopic characteristics based on the non-deuterated analogue.

Spectroscopic Technique	Expected Features
Mass Spectrometry (MS)	The electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak (M^+) at m/z 232. Fragmentation patterns would involve the loss of the nitro group ($-NO_2$) and other characteristic fragments of the anthracene core.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Due to the deuteration, the 1H NMR spectrum should show no signals. The ^{13}C NMR spectrum would exhibit signals corresponding to the carbon atoms of the anthracene core, with multiplicities affected by deuterium coupling.
Infrared (IR) Spectroscopy	The IR spectrum is expected to show characteristic strong absorption bands for the symmetric and asymmetric stretching vibrations of the nitro group (NO_2) typically in the regions of $1550-1475\text{ cm}^{-1}$ and $1360-1290\text{ cm}^{-1}$. The C-D stretching vibrations will appear at lower frequencies (around 2200 cm^{-1}) compared to the C-H stretches of the non-deuterated compound.

Photochemical Considerations

The non-deuterated 9-nitroanthracene is known to be photochemically active. Upon exposure to UV light, it can undergo a nitro-nitrite rearrangement, leading to the formation of various photoproducts, including 9,10-anthraquinone. This is an important consideration when handling and storing solutions of **9-Nitroanthracene-D9**, as degradation could affect its accuracy as an internal standard. It is recommended to store solutions in amber vials and protect them from light.



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Caption: Simplified photochemical degradation pathway of 9-nitroanthracene.

Safety and Handling

While a specific safety data sheet (SDS) for **9-Nitroanthracene-D9** should always be consulted, the following general safety precautions for nitro-PAHs should be observed:

- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- **Toxicity:** Nitro-PAHs are a class of compounds with potential mutagenic and carcinogenic properties. Avoid inhalation, ingestion, and skin contact.
- **Storage:** Store in a tightly sealed container in a cool, dry place, protected from light.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

9-Nitroanthracene-D9 is a critical tool for researchers and scientists engaged in the quantitative analysis of nitro-PAHs. Its use as an internal standard significantly improves the accuracy and reliability of analytical data. While its direct application in drug development is limited, the accurate quantification of potentially carcinogenic nitro-PAHs in environmental and biological samples is of paramount importance for toxicology studies and human health risk assessment, areas of direct relevance to the broader field of drug development and safety. This guide provides the essential technical information required for the effective and safe use of this important analytical standard.

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